

An In-depth Technical Guide to 4-Nitroaniline

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Compound of Interest

Compound Name: 4-Nitroaniline

Cat. No.: B120555

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **4-Nitroaniline** (p-Nitroaniline), a key chemical intermediate. It covers its fundamental properties, synthesis protocols, significant applications in research and industry, and essential safety information.

Core Properties of 4-Nitroaniline

4-Nitroaniline, also known as p-nitroaniline or 1-amino-4-nitrobenzene, is an organic compound that presents as a bright yellow crystalline powder with a faint, ammonia-like odor[1][2]. It is a crucial intermediate in the synthesis of various organic compounds, including dyes, antioxidants, pharmaceuticals, and corrosion inhibitors[3][4].

The quantitative properties of **4-Nitroaniline** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[1][3]
Molecular Weight	138.12 g/mol	[1][5]
CAS Number	100-01-6	[1]
Appearance	Bright yellow crystalline powder or flakes	[1][2]
Melting Point	146 to 149 °C (295 to 300 °F; 419 to 422 K)	[3]
Boiling Point	332 °C (630 °F; 605 K)	[3]
Density	1.437 g/mL (solid)	[3]
Solubility in Water	0.08 g/100 mL at 18.5 °C	[1][6]
Solubility in other solvents	Soluble in ethanol, ether, and mineral acids.	[7][8]
Vapor Pressure	0.00002 mmHg at 20 °C	[3]
Flash Point	213.0 °C (415.4 °F) - closed cup	[5]

Synthesis and Reaction Chemistry

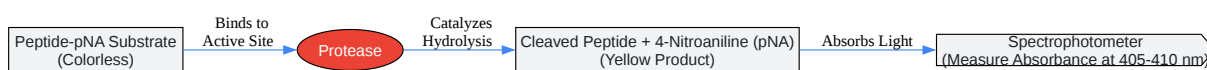
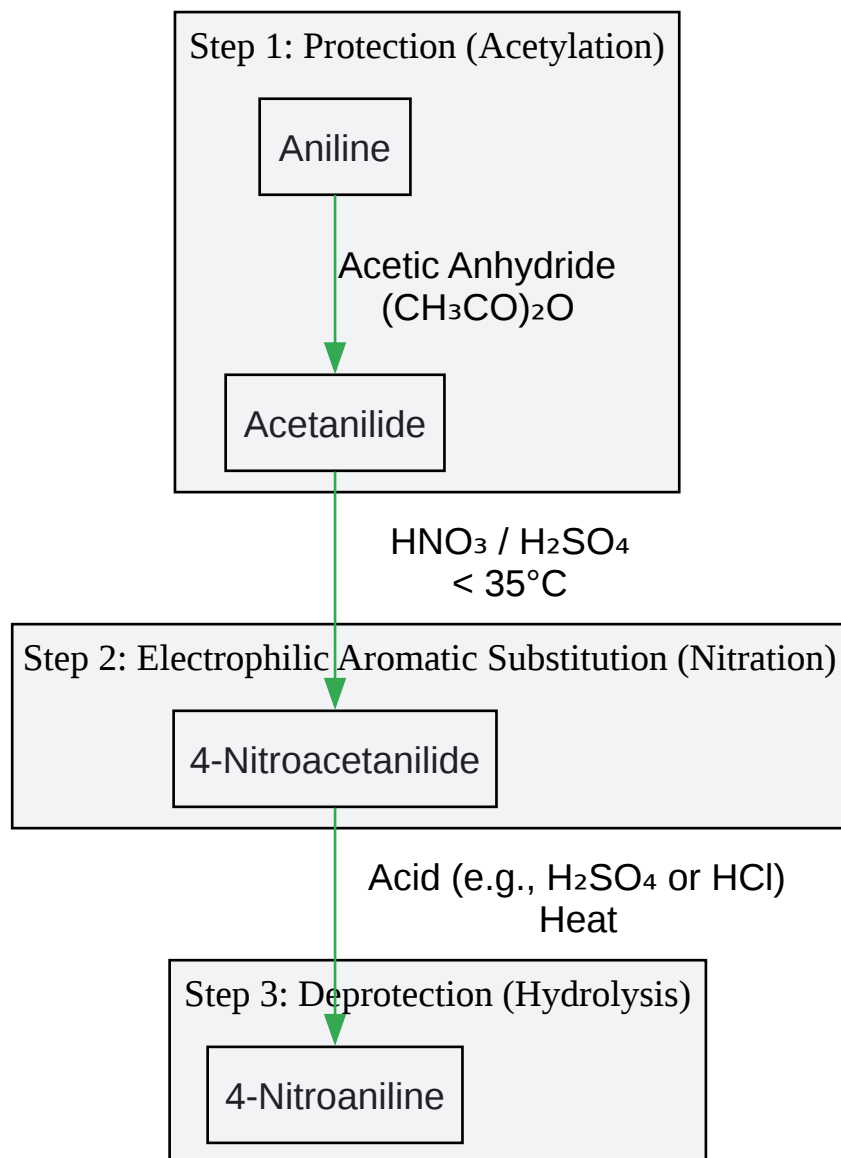
4-Nitroaniline is produced on an industrial scale and can also be synthesized through various laboratory methods.

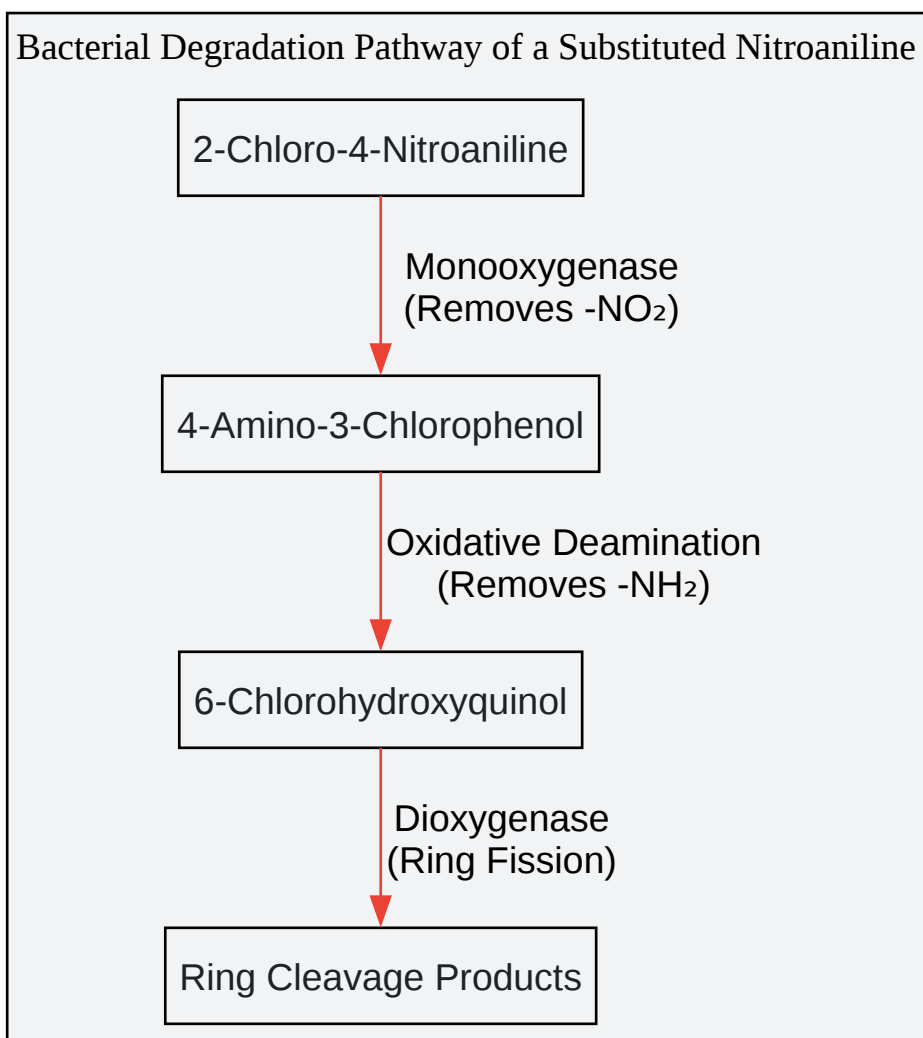
The primary industrial route for producing **4-Nitroaniline** involves the amination of 4-nitrochlorobenzene. In this process, 4-nitrochlorobenzene is heated with aqueous ammonia in an autoclave at high temperatures and pressures[3][9].

Reaction: $\text{ClC}_6\text{H}_4\text{NO}_2 + 2 \text{NH}_3 \rightarrow \text{H}_2\text{NC}_6\text{H}_4\text{NO}_2 + \text{NH}_4\text{Cl}$ [3]

A common laboratory synthesis involves the nitration of aniline. The amino group (-NH₂) in aniline is a strong activating group, which would lead to uncontrolled oxidation and multiple nitration products. Therefore, the amino group must first be protected, typically by acetylation,

before the nitration step. The acetyl group is then removed via hydrolysis to yield the final product[3].





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